

Ethyl 2,5-Dichlorobenzoate: A Versatile Scaffold for Agrochemical Innovation

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Compound of Interest

Compound Name: *Ethyl 2,5-dichlorobenzoate*

Cat. No.: *B1581286*

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Introduction: The Strategic Importance of the Dichlorobenzoate Moiety in Agrochemical Design

In the competitive landscape of agrochemical research and development, the identification of versatile and economically viable building blocks is paramount. **Ethyl 2,5-dichlorobenzoate**, a derivative of benzoic acid, has emerged as a significant intermediate in the synthesis of a range of active ingredients for crop protection.^{[1][2][3]} Its di-substituted chlorinated ring provides a stable and strategically functionalized scaffold, influencing the molecule's steric and electronic properties. This, in turn, dictates its biological activity and selectivity. The presence of chlorine atoms on the aromatic ring is a common feature in many pesticides, often enhancing their efficacy and metabolic stability. This application note provides a comprehensive guide for researchers and scientists on the utilization of **ethyl 2,5-dichlorobenzoate** in the synthesis of key agrochemicals, with a focus on herbicides. We will delve into the underlying chemical principles, provide detailed experimental protocols, and discuss the critical structure-activity relationships that govern the performance of these molecules.

Physicochemical Properties of Ethyl 2,5-Dichlorobenzoate

A thorough understanding of the physical and chemical properties of a starting material is fundamental to successful process development and safe laboratory practice.

Property	Value	Reference
CAS Number	35112-27-7	[1] [4] [5]
Molecular Formula	C ₉ H ₈ Cl ₂ O ₂	[1] [4]
Molecular Weight	219.06 g/mol	[1] [4]
Appearance	Colorless to light yellow, clear liquid	[5]
Boiling Point	270-271°C	[1]
Density	1.31 g/cm ³	[1]
Solubility	Highly soluble in organic solvents	[1]

Synthetic Pathways to Key Agrochemicals

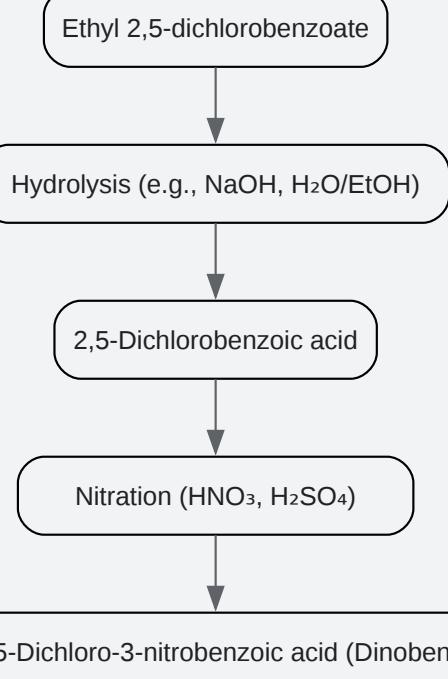
Ethyl 2,5-dichlorobenzoate serves as a crucial starting point for the synthesis of prominent herbicides such as Dinoben and Chloramben. The synthetic strategy typically involves electrophilic aromatic substitution to introduce a nitro group, followed by reduction to an amine. The choice to start with the ethyl ester, as opposed to the free carboxylic acid, can offer advantages in terms of solubility in organic reaction media and can prevent unwanted side reactions involving the acidic proton of the carboxyl group during certain synthetic steps.

Synthesis of Dinoben (2,5-Dichloro-3-nitrobenzoic acid) Intermediate

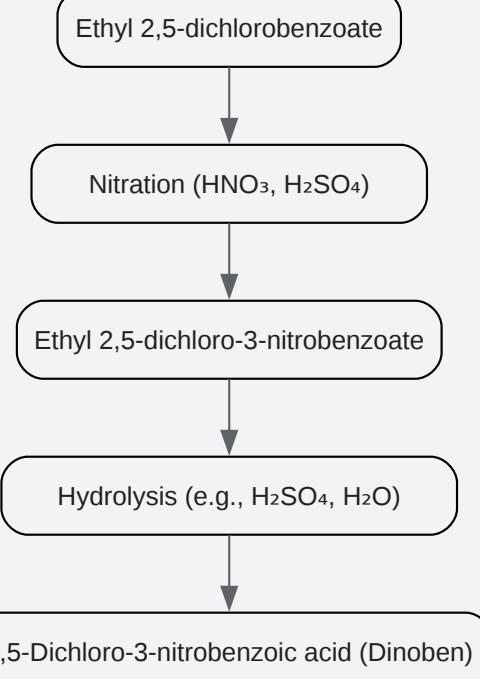
Dinoben is a pre-emergence herbicide, and its synthesis from **ethyl 2,5-dichlorobenzoate** involves a nitration step. There are two primary approaches: nitration of the ester followed by hydrolysis, or hydrolysis of the ester to 2,5-dichlorobenzoic acid followed by nitration.

Workflow for the Synthesis of Dinoben Intermediate

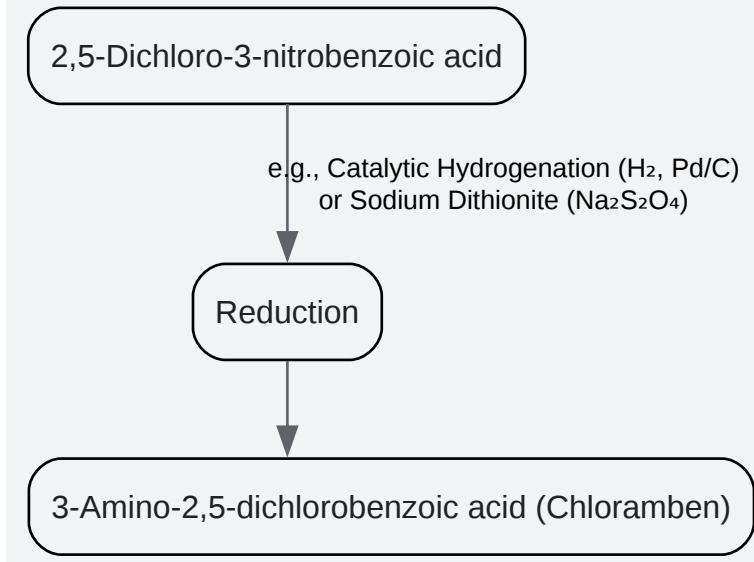
Route A: Hydrolysis First



Route B: Nitration First



Reduction of Dinoben to Chloramben



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